

3-(Morpholinosulfonyl)aniline CAS number and molecular weight

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Compound of Interest

Compound Name: 3-(Morpholinosulfonyl)aniline

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An In-depth Technical Guide to 3-(Morpholinosulfonyl)aniline

CAS Number: 22184-97-0 Molecular Weight: 242.30 g/mol

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide serves to provide a comprehensive overview of **3-(Morpholinosulfonyl)aniline**, a chemical compound of interest within the broader class of sulfonamides. While specific detailed experimental protocols and established signaling pathways for this exact molecule are not extensively documented in publicly available scientific literature, this guide contextualizes its significance based on the known properties of its constituent chemical moieties: the aniline, morpholine, and sulfonamide groups.

Physicochemical Data

A summary of the key quantitative data for **3-(Morpholinosulfonyl)aniline** is presented below.

Property	Value	Source
CAS Number	22184-97-0	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₃ S	[1] [3]
Molecular Weight	242.30 g/mol	[2]
Appearance	Solid	[1]

Context within Medicinal Chemistry

The Sulfonamide Group: The sulfonamide functional group, $-\text{S}(=\text{O})_2\text{-NR}_2$, is a well-established pharmacophore in medicinal chemistry. Historically, sulfonamides were among the first classes of synthetic antimicrobial agents and continue to be developed for a wide range of therapeutic applications, including antibacterial, antiviral, antidiabetic, and anticancer therapies.[\[2\]](#) Their versatility stems from the ability to readily modify the substituents attached to the sulfonamide core, which allows for the fine-tuning of physicochemical and biological properties.[\[2\]](#)

The Aniline Moiety: Aniline and its derivatives are fundamental building blocks in the synthesis of numerous pharmaceuticals.[\[2\]](#) The prototypical antibacterial drug, sulfanilamide, is a classic example of an aniline derivative bearing a sulfonamide group.[\[2\]](#) The amino group of the aniline ring provides a convenient point for chemical modification, enabling the construction of more complex molecular architectures.[\[2\]](#)

The Morpholine Ring: The morpholine ring is a common heterocyclic motif incorporated into many approved drugs and investigational compounds. Its presence can improve the pharmacokinetic properties of a molecule, such as solubility and metabolic stability. Morpholine derivatives have been shown to exhibit a broad spectrum of biological activities, including antiviral, antimicrobial, anticancer, and anti-inflammatory effects.

Potential Areas of Research

Given the established biological activities of its constituent parts, **3-(Morpholinosulfonyl)aniline** represents a scaffold that could be explored for various therapeutic purposes. Research into this and related molecules could involve:

- **Synthesis of Analogs:** The synthesis of a library of related compounds by modifying the aniline or morpholine rings could lead to the discovery of molecules with enhanced potency or selectivity for a particular biological target.
- **Biological Screening:** Screening **3-(Morpholinosulfonyl)aniline** and its analogs against a panel of biological targets, such as kinases, proteases, or microbial enzymes, could identify potential therapeutic applications. For instance, derivatives of 4-(methylsulfonyl)aniline have been investigated as potential anti-inflammatory agents with selectivity for the COX-2 enzyme.[6][7]
- **Structure-Activity Relationship (SAR) Studies:** A systematic investigation of how structural modifications impact the biological activity of these molecules would be crucial for rational drug design.

Experimental Protocols and Signaling Pathways

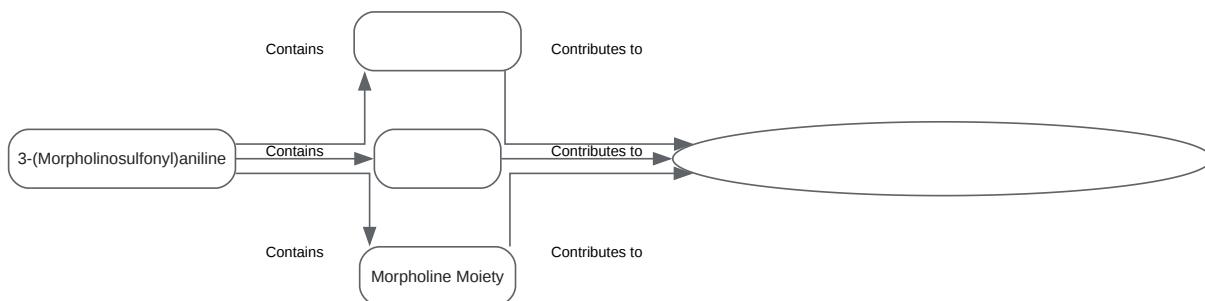
Detailed experimental protocols for the synthesis or biological evaluation specifically of **3-(Morpholinosulfonyl)aniline** are not readily available in the scientific literature. Similarly, no specific signaling pathways have been elucidated for this compound.

However, researchers interested in studying this molecule could adapt general protocols for the synthesis and evaluation of other sulfonamide-containing compounds. For example, a potential synthetic approach could involve the reaction of a corresponding sulfonyl chloride with morpholine.

For biological evaluation, a starting point would be to screen the compound in assays relevant to the known activities of sulfonamides and morpholine derivatives, such as antimicrobial susceptibility testing or cancer cell proliferation assays.

Logical Relationship Diagram

The following diagram illustrates the logical relationship between the structural components of **3-(Morpholinosulfonyl)aniline** and their potential contribution to its biological profile.



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Caption: Structural components of **3-(Morpholinosulfonyl)aniline** and their potential biological relevance.

Conclusion

While **3-(Morpholinosulfonyl)aniline** itself is not extensively characterized in the scientific literature, its chemical structure suggests that it may possess interesting biological properties worthy of investigation. As a member of the sulfonamide class of compounds and containing both aniline and morpholine moieties, it represents a promising starting point for medicinal chemistry and drug discovery efforts. Further research is required to elucidate its specific biological activities, mechanism of action, and potential therapeutic applications.

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